

Homology of ASN02563583 to Known Compounds: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ASN02563583

Cat. No.: B15610363

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of **ASN02563583**, a potent modulator of the G protein-coupled receptor 17 (GPR17), and explores its homology to other known compounds. This document delves into the structural and functional relationships of **ASN02563583**, presenting key quantitative data, detailed experimental methodologies, and visual representations of relevant biological pathways and workflows.

Introduction to GPR17 and its Modulator ASN02563583

G protein-coupled receptor 17 (GPR17) is a receptor that holds a unique phylogenetic position, sharing structural and functional similarities with both the purinergic P2Y receptors and the cysteinyl-leukotriene (CysLT) receptors.^[1] This dual nature makes it a complex and intriguing target for therapeutic intervention in a variety of neurological and inflammatory conditions. GPR17 is primarily coupled to G α i and G α q proteins, and its activation can lead to the inhibition of adenylyl cyclase and an increase in intracellular calcium levels.^[2]

ASN02563583 has been identified as a potent modulator of the GPR17 receptor, exhibiting a half-maximal inhibitory concentration (IC₅₀) of 0.64 nM in [³⁵S]GTPyS binding assays.^[3] Its activity at this receptor suggests its potential for use in the research and development of therapies for neurological diseases.^[3]

Structural Homology of ASN02563583

The chemical structure of **ASN02563583** is provided below, along with its key identifiers.

Table 1: Chemical Identity of **ASN02563583**

Identifier	Value
CAS Number	483283-39-2
Molecular Formula	C ₂₅ H ₂₄ N ₄ O ₃ S
SMILES	<chem>CC(SC1=NN=C(C2=CC=CC=C2OC)N1C3=CC=C(OC)C=C3)C(NC4=CC=CC=C4)=O</chem>

A search for compounds structurally similar to **ASN02563583** in public databases reveals a number of analogs, primarily based on a substituted triazole or thiazole scaffold. While a comprehensive list of proprietary analogs is not publicly available, the patent literature (e.g., US20140148472A1) discloses related chemical entities. For the purpose of this guide, we will focus on publicly disclosed GPR17 modulators with available data.

Functional Homology of ASN02563583

The functional homology of **ASN02563583** can be understood by examining other compounds that modulate GPR17, as well as ligands of the phylogenetically related P2Y and CysLT receptors.

Other GPR17 Modulators

Several other compounds have been identified as modulators of GPR17, acting as either agonists or antagonists. These compounds, while structurally diverse, share the common functional characteristic of interacting with the GPR17 receptor.

Table 2: Quantitative Data for GPR17 Modulators

Compound	Type	Assay	Potency (IC50/EC50)	Reference
ASN02563583	Modulator	[35S]GTPyS binding	0.64 nM	[3]
MDL29,951	Agonist	Calcium Mobilization	~100 nM	[4]
Montelukast	Antagonist	-	-	[1]
Cangrelor	Antagonist	-	-	[1]

Ligands of P2Y and CysLT Receptors

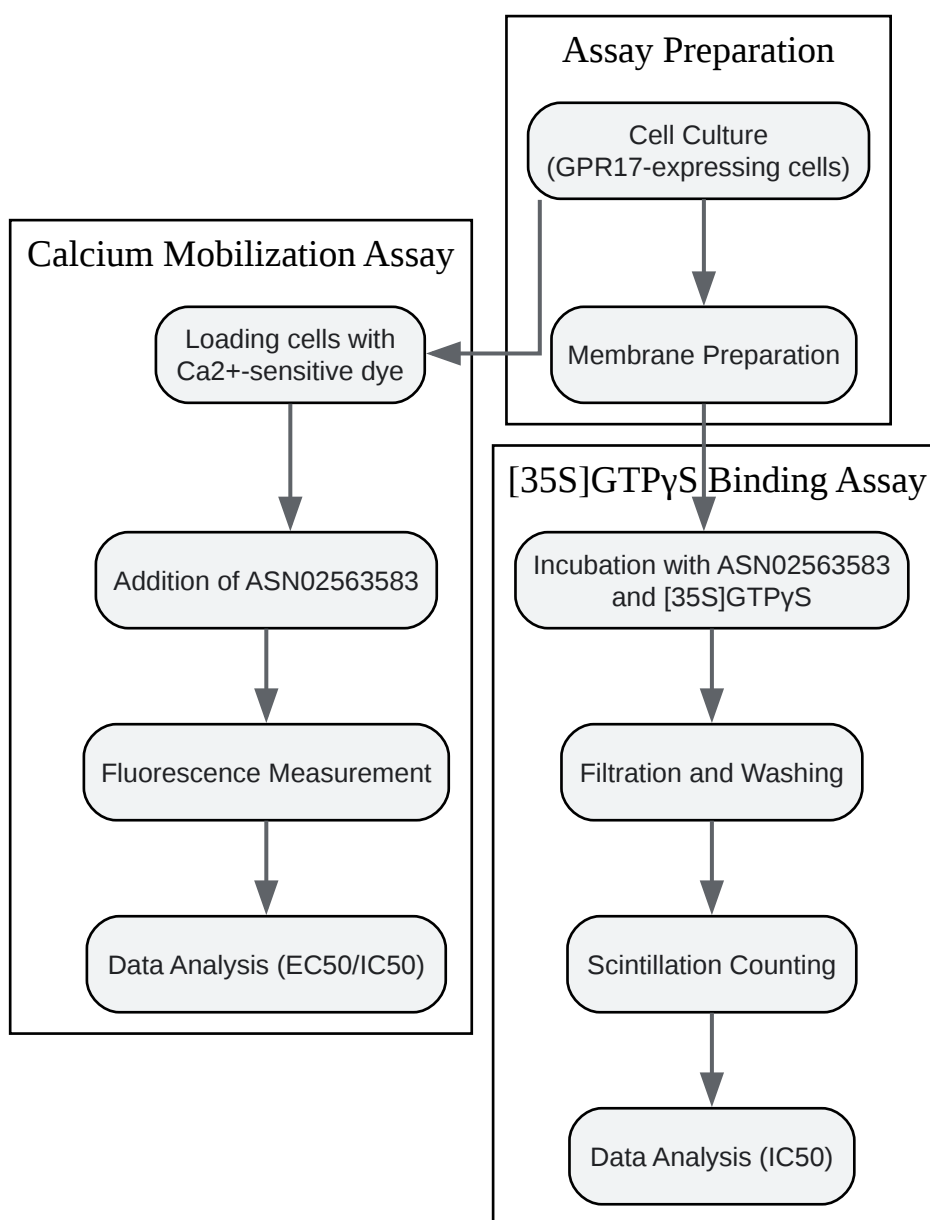
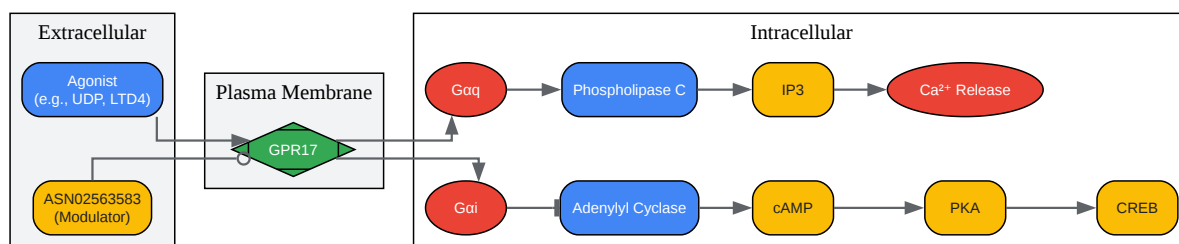
Given the phylogenetic relationship of GPR17 to P2Y and CysLT receptors, their respective ligands are considered functionally homologous to some extent. GPR17 has been reported to be activated by endogenous ligands of these receptors.

- P2Y Receptor Ligands: Uracil nucleotides such as UDP and UDP-glucose have been shown to activate GPR17.[1]
- CysLT Receptor Ligands: The cysteinyl leukotrienes, LTC4 and LTD4, are also reported to be agonists of GPR17.[1]

This cross-reactivity highlights the unique pharmacological profile of GPR17 and suggests that compounds developed as P2Y or CysLT receptor modulators may have off-target effects on GPR17.

Signaling Pathways and Experimental Workflows

To visualize the biological context and experimental approaches related to **ASN02563583** and GPR17, the following diagrams are provided.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Ca²⁺ mobilization assays in GPCR drug discovery - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. guidetopharmacology.org \[guidetopharmacology.org\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. Decoding Signaling and Function of the Orphan G Protein–Coupled Receptor GPR17 with a Small-Molecule Agonist - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Homology of ASN02563583 to Known Compounds: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15610363/docs#homology-of-asn02563583-to-known-compounds-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15610363/docs#homology-of-asn02563583-to-known-compounds-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)